

# A Comprehensive Technical Guide to (2,4-Dichlorobenzyl)triphenylphosphonium Chloride

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## Compound of Interest

|                |                                                   |
|----------------|---------------------------------------------------|
| Compound Name: | (2,4-Dichlorobenzyl)triphenylphosphonium Chloride |
| CAS No.:       | 2492-23-1                                         |
| Cat. No.:      | B1295609                                          |

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This technical guide provides an in-depth overview of **(2,4-Dichlorobenzyl)triphenylphosphonium chloride**, a versatile phosphonium salt with significant applications in organic synthesis and biomedical research. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

**(2,4-Dichlorobenzyl)triphenylphosphonium chloride** is a quaternary phosphonium salt characterized by the presence of a 2,4-dichlorobenzyl group and three phenyl groups attached to a central phosphorus atom.

| Property                         | Value                        | References |
|----------------------------------|------------------------------|------------|
| Molecular Formula                | $C_{25}H_{20}Cl_3P$          | [1][2]     |
| $C_{25}H_{20}PCl_2^+ \cdot Cl^-$ | [3]                          |            |
| Molecular Weight                 | 457.77 g/mol                 | [1]        |
| 457.7591 g/mol                   | [3]                          |            |
| 457.76 g/mol                     | [2][4][5]                    |            |
| Appearance                       | White to almost white powder | [1]        |
| Melting Point                    | 248 - 250 °C                 | [1]        |
| Boiling Point                    | 559 - 561 °C                 | [1]        |
| CAS Number                       | 2492-23-1                    | [1][3][4]  |

## Applications in Scientific Research

This compound is a valuable reagent in various chemical and biological disciplines:

- **Organic Synthesis:** It is widely utilized as a precursor in the Wittig reaction to synthesize alkenes.[1] The phosphonium ylide generated from this salt reacts with aldehydes and ketones to form a new carbon-carbon double bond.
- **Material Science:** Its properties are being explored for the development of advanced materials with specific electrical and thermal characteristics.[1]
- **Antimicrobial Research:** The compound has demonstrated efficacy against a range of bacteria and fungi, making it a candidate for the development of novel antimicrobial agents. [1]
- **Pharmaceutical Development and Biological Studies:** As a phosphonium salt, it can penetrate cell membranes, enabling its use in studies of cellular processes and membrane dynamics.[1] This characteristic is particularly relevant for investigating mitochondrial function and for the targeted delivery of therapeutic agents.[1]

## Experimental Protocol: Synthesis of (2,4-Dichlorobenzyl)triphenylphosphonium Chloride

The following protocol is a representative method for the synthesis of **(2,4-Dichlorobenzyl)triphenylphosphonium chloride**, based on the general synthesis of benzyltriphenylphosphonium salts.<sup>[6]</sup>

Materials:

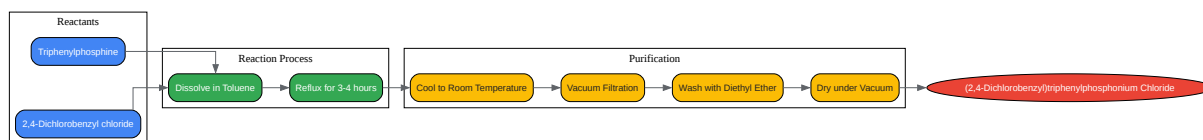
- 2,4-Dichlorobenzyl chloride
- Triphenylphosphine (PPh<sub>3</sub>)
- Anhydrous Toluene (or another suitable solvent like chloroform<sup>[6]</sup>)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve triphenylphosphine (1 equivalent) in anhydrous toluene.
- Add 2,4-dichlorobenzyl chloride (1 equivalent) to the solution.
- Heat the reaction mixture to reflux and maintain this temperature for 3-4 hours.
- After the reflux period, allow the mixture to cool to room temperature. The product will precipitate out of the solution.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with a small amount of cold diethyl ether to remove any unreacted starting materials.
- Dry the purified **(2,4-Dichlorobenzyl)triphenylphosphonium chloride** in a vacuum oven.

## Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **(2,4-Dichlorobenzyl)triphenylphosphonium chloride**.



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